

physical properties of Trimethylsilyl chlorosulfonate melting point boiling point

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Compound of Interest

Compound Name: Trimethylsilyl chlorosulfonate

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Technical Guide: Physicochemical Properties of Trimethylsilyl Chlorosulfonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **trimethylsilyl chlorosulfonate**, a versatile reagent in organic synthesis. The document focuses on its melting and boiling points, outlines general experimental protocols for their determination, and illustrates its primary chemical reactivity.

Core Physical Properties

Trimethylsilyl chlorosulfonate is a colorless to pale yellow liquid at room temperature.^[1] Its key physical properties are summarized in the table below, providing a ready reference for laboratory and process development applications.

Physical Property	Value	Conditions
Melting Point	-26 °C	(lit.) ^{[2][3][4][5]}
Boiling Point	168-169 °C	(lit.) at atmospheric pressure ^{[2][6][7]}
62-64 °C	(lit.) at 10 mmHg (10 Torr) ^{[1][5][6]}	

Experimental Protocols for Physical Property Determination

While specific experimental procedures for the determination of **trimethylsilyl chlorosulfonate**'s melting and boiling points are not detailed in the cited literature, the following general methodologies are standard for such liquid compounds. Given its reactivity with moisture, all procedures must be conducted under anhydrous conditions.[2]

Melting Point Determination (Capillary Method)

The melting point of a substance that is liquid at room temperature is determined by first freezing the sample.

- **Sample Preparation:** A small, pure sample of **trimethylsilyl chlorosulfonate** is introduced into a capillary tube, which is then sealed.[8] The sample is flash-frozen using a cold bath (e.g., liquid nitrogen or a dry ice/acetone slurry).
- **Apparatus Setup:** The frozen sample in the capillary tube is placed in a melting point apparatus, which consists of a heated block with a thermometer or a Thiele tube filled with a heating oil.[7][8]
- **Heating and Observation:** The apparatus is heated slowly and at a controlled rate.[9] The temperature at which the solid begins to melt and the temperature at which the last solid crystal disappears are recorded.[7] For a pure compound, this melting point range is typically narrow.[8]

Boiling Point Determination (Micro-Boiling Point Method)

For precise determination with a small sample volume, the micro-boiling point method is commonly employed.

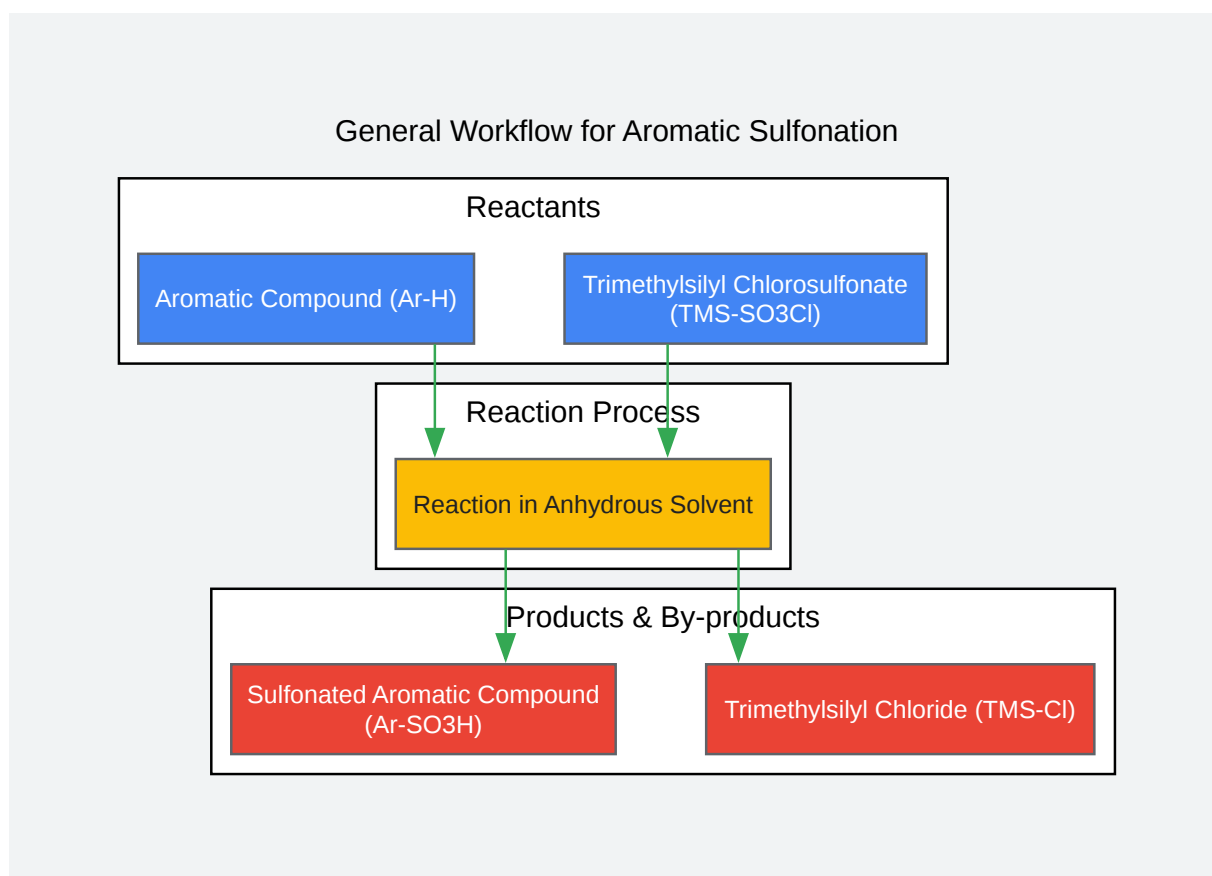
- **Apparatus Setup:** A small amount of **trimethylsilyl chlorosulfonate** (approximately 0.5 mL) is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the liquid.[4]

- Heating: The test tube assembly is gently heated in a suitable apparatus, such as a Thiele tube or a metal heating block.[\[2\]](#)
- Observation and Measurement: As the liquid is heated, a steady stream of bubbles will emerge from the open end of the capillary tube.[\[1\]](#) The heat source is then removed, and the liquid is allowed to cool. The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn up into the capillary tube.[\[1\]](#)[\[5\]](#) This signifies that the vapor pressure of the liquid equals the external atmospheric pressure.

Primary Chemical Reactivity: Sulfonation

Trimethylsilyl chlorosulfonate is primarily utilized as an efficient sulfonating agent in organic synthesis.[\[2\]](#) It is employed in the sulfonation of a variety of small organic molecules and in the synthesis of sulfonated polymers, which are of interest for applications such as proton exchange membranes in fuel cells.[\[3\]](#)[\[10\]](#)

The following diagram illustrates the general workflow for the sulfonation of an aromatic compound using **trimethylsilyl chlorosulfonate**.



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Caption: Aromatic Sulfonation Workflow.

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